

Proper reconstitution and storage of lyophilized SM-164 powder.

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Compound of Interest

Compound Name: SM-164 Hydrochloride

Cat. No.: B8069291

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Technical Support Center: SM-164

This guide provides detailed instructions and answers to frequently asked questions regarding the proper handling, reconstitution, and storage of lyophilized SM-164 powder.

Frequently Asked Questions (FAQs)

Q1: What is SM-164?

A1: SM-164 is a potent, cell-permeable, and bivalent Smac (Second Mitochondria-derived Activator of Caspase) mimetic.^{[1][2][3][4]} It functions as a powerful antagonist of Inhibitor of Apoptosis Proteins (IAPs), such as XIAP, cIAP-1, and cIAP-2.^[5] By binding to these proteins, SM-164 promotes apoptosis (programmed cell death) in cancer cells and is being investigated for its anti-tumor properties.

Q2: What is the recommended solvent for reconstituting lyophilized SM-164?

A2: The recommended solvent for reconstituting SM-164 is high-purity, anhydrous Dimethyl Sulfoxide (DMSO). It is crucial to use fresh, moisture-free DMSO, as its moisture-absorbing nature can reduce the solubility of the compound.

Q3: How do I prepare a stock solution of a specific concentration?

A3: To prepare a stock solution, SM-164 powder should be dissolved in DMSO. For example, to create a 10 mM stock solution from 1 mg of powder (Molecular Weight: 1121.4 g/mol), you

would add 89 μ L of DMSO. Always centrifuge the vial briefly before opening to ensure all the lyophilized powder is at the bottom.

Q4: What are the recommended storage conditions for SM-164?

A4: Storage conditions depend on whether the compound is in lyophilized or solution form.

- **Lyophilized Powder:** Store desiccated at -20°C . In this state, it is stable for up to 24 months. The product is noted to be air and light-sensitive, so it should be stored in the dark.
- **Reconstituted Solution (in DMSO):** Store in aliquots at -20°C or -80°C . Use within 3 months to prevent loss of potency. It is highly recommended to aliquot the solution to avoid multiple freeze-thaw cycles.

Q5: Is SM-164 sensitive to light or air?

A5: Yes, the product is sensitive to both air and light. Impurities can form due to air oxidation. Therefore, it is crucial to store it protected from light.

Data Presentation

Table 1: SM-164 Solubility Data

Solvent	Maximum Solubility	Reference
DMSO	>25 mM	
DMSO	50 mg/mL	
Water	Insoluble	
Ethanol	Insoluble	

Table 2: Storage and Stability of SM-164

Form	Storage Temperature	Duration of Stability	Special Conditions	Reference
Lyophilized Powder	-20°C	Up to 24 months	Store desiccated and in the dark.	
Stock Solution in DMSO	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles.	
Stock Solution in DMSO	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.	

Experimental Protocols

Protocol for Reconstitution of Lyophilized SM-164 Powder

This protocol describes the preparation of a 10 mM stock solution.

Materials:

- Vial of lyophilized SM-164 powder (e.g., 1 mg)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Precision micropipette

Procedure:

- Preparation: Before opening, centrifuge the vial of lyophilized SM-164 at a low speed (e.g., 1,000 x g) for 1 minute to ensure all the powder is collected at the bottom of the vial.
- Solvent Addition: Carefully add the calculated volume of DMSO to the vial. To prepare a 10 mM stock solution from 1 mg of SM-164 (MW = 1121.4 g/mol), add 89 µL of DMSO.

- **Dissolution:** Cap the vial securely and vortex gently until the powder is completely dissolved. The solution should be clear. If necessary, gentle warming (to no more than 37°C) or brief sonication can be used to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term use (up to 3 months) or at -80°C for long-term storage (up to 1 year). Ensure they are protected from light.

Troubleshooting Guide

Q: The SM-164 powder is not fully dissolving in DMSO.

A:

- **Check Solvent Quality:** Ensure you are using fresh, anhydrous DMSO. Old or improperly stored DMSO can absorb moisture, which significantly reduces the solubility of SM-164.
- **Increase Mixing:** Vortex the solution for a longer period. If vortexing is insufficient, try brief sonication in a water bath.
- **Gentle Warming:** Warm the solution gently to 37°C. Do not overheat, as it may degrade the compound.
- **Verify Concentration:** Double-check your calculations to ensure you have not exceeded the maximum solubility limit (e.g., 50 mg/mL or >25 mM).

Q: The reconstituted solution appears cloudy or has visible precipitates.

A:

- **Incomplete Dissolution:** This may indicate that the compound has not fully dissolved. Refer to the steps above to aid dissolution.
- **Precipitation from Freeze-Thaw:** If the solution was previously frozen, precipitation can occur. Before use, warm the aliquot to room temperature and vortex gently to redissolve any precipitates.

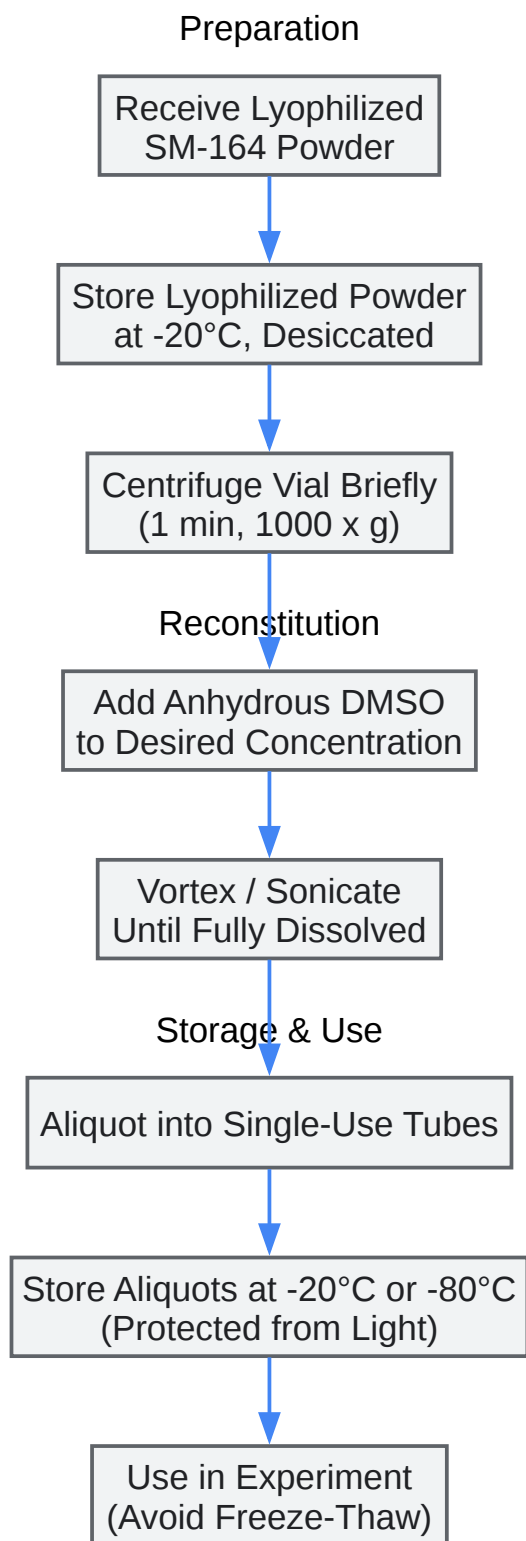
- **Buffer Incompatibility:** If the cloudiness appears after diluting the DMSO stock in an aqueous buffer, it may be due to the compound precipitating out of the aqueous solution. Try using a lower final concentration or adding a surfactant like Tween-80 to your final buffer to improve solubility.

Q: My experimental results are inconsistent.

A:

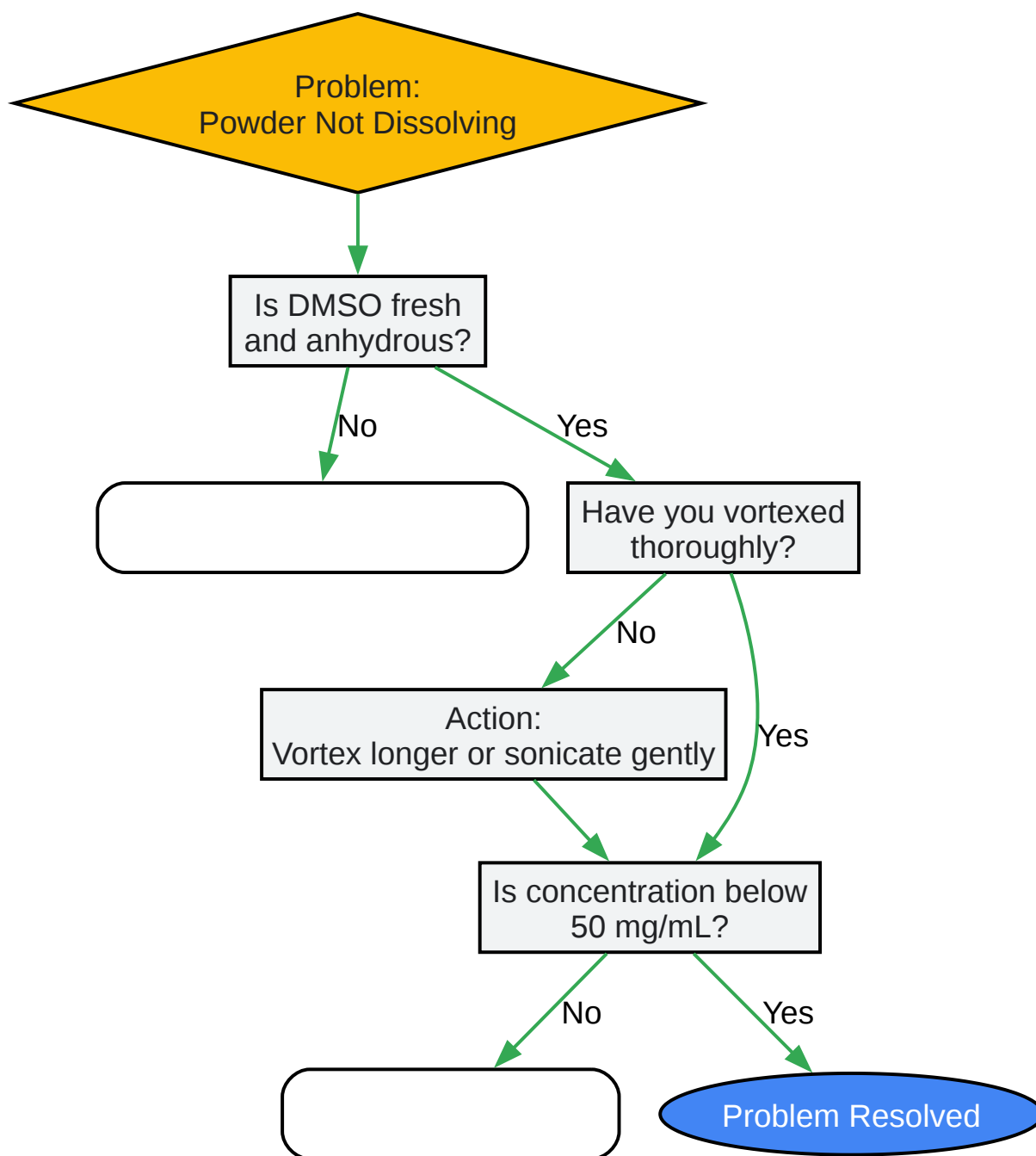
- **Improper Storage:** Verify that both the lyophilized powder and the stock solutions have been stored at the correct temperatures and protected from light and moisture.
- **Freeze-Thaw Cycles:** Multiple freeze-thaw cycles can lead to a loss of potency. Always use fresh aliquots for each experiment.
- **Pipetting Accuracy:** Ensure accurate pipetting when preparing stock solutions and dilutions, as small errors can lead to significant variations in concentration.
- **Age of Solution:** Do not use stock solutions that are older than the recommended stability period (e.g., 3 months at -20°C).

Visual Experimental Workflows



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Caption: Workflow for reconstituting and storing lyophilized SM-164.



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Caption: Troubleshooting guide for SM-164 dissolution issues.

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